

Efficacy of Bixafen on Septoria tritici: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bixafen*

Cat. No.: *B1247100*

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These application notes provide a comprehensive overview of the efficacy of **Bixafen**, a succinate dehydrogenase inhibitor (SDHI) fungicide, against the wheat pathogen *Septoria tritici* (also known as *Zymoseptoria tritici*), the causal agent of *Septoria tritici* blotch (STB). This document includes a summary of key efficacy data, detailed experimental protocols for in vitro and in vivo studies, and diagrams illustrating its mode of action and experimental workflows.

Introduction

Bixafen is a systemic fungicide belonging to the pyrazole-carboxamide chemical class and is classified under FRAC (Fungicide Resistance Action Committee) Group 7.^[1] Its biochemical mode of action is the inhibition of the succinate dehydrogenase (SDH) enzyme, a critical component of complex II in the fungal mitochondrial respiration chain.^[1] This inhibition disrupts the fungus's energy production and the formation of essential cellular building blocks.^[1] **Bixafen** has demonstrated significant activity against a broad spectrum of economically important cereal pathogens, including *Septoria tritici*.^{[1][2]} It exhibits both protective and curative properties and is often used in combination with fungicides from other chemical groups, such as the demethylation inhibitor (DMI) prothioconazole, to enhance efficacy and manage the development of resistance.^{[1][2]}

Data Presentation

In Vitro Efficacy of Bixafen

The in vitro efficacy of **Bixafen** is typically determined by calculating the half-maximal effective concentration (EC50), which is the concentration of the fungicide that inhibits 50% of fungal growth. Studies have shown a shift in the sensitivity of *Z. tritici* populations to SDHI fungicides over time.

Table 1: In Vitro Sensitivity of *Zymoseptoria tritici* Field Populations to **Bixafen**

Year of Isolation	Mean EC50 (mg/L)
1999	0.049
2009	0.114
2014	0.165
2020	0.677

Source: Data adapted from a study on *Z. tritici* populations in Northern Germany.[3]

This data indicates a gradual increase in the EC50 values for **Bixafen**, suggesting a decrease in the sensitivity of *Z. tritici* populations over a 21-year period.[3][4]

In Vivo Efficacy of Bixafen from Field Trials

Field trials are essential for evaluating the performance of fungicides under real-world conditions. The efficacy of **Bixafen**, both alone and in combination with other active ingredients, has been assessed in numerous studies across Europe.

Table 2: Comparative Efficacy of **Bixafen** and Other Fungicides against *Septoria tritici* Blotch (STB) in European Field Trials (2019-2021)

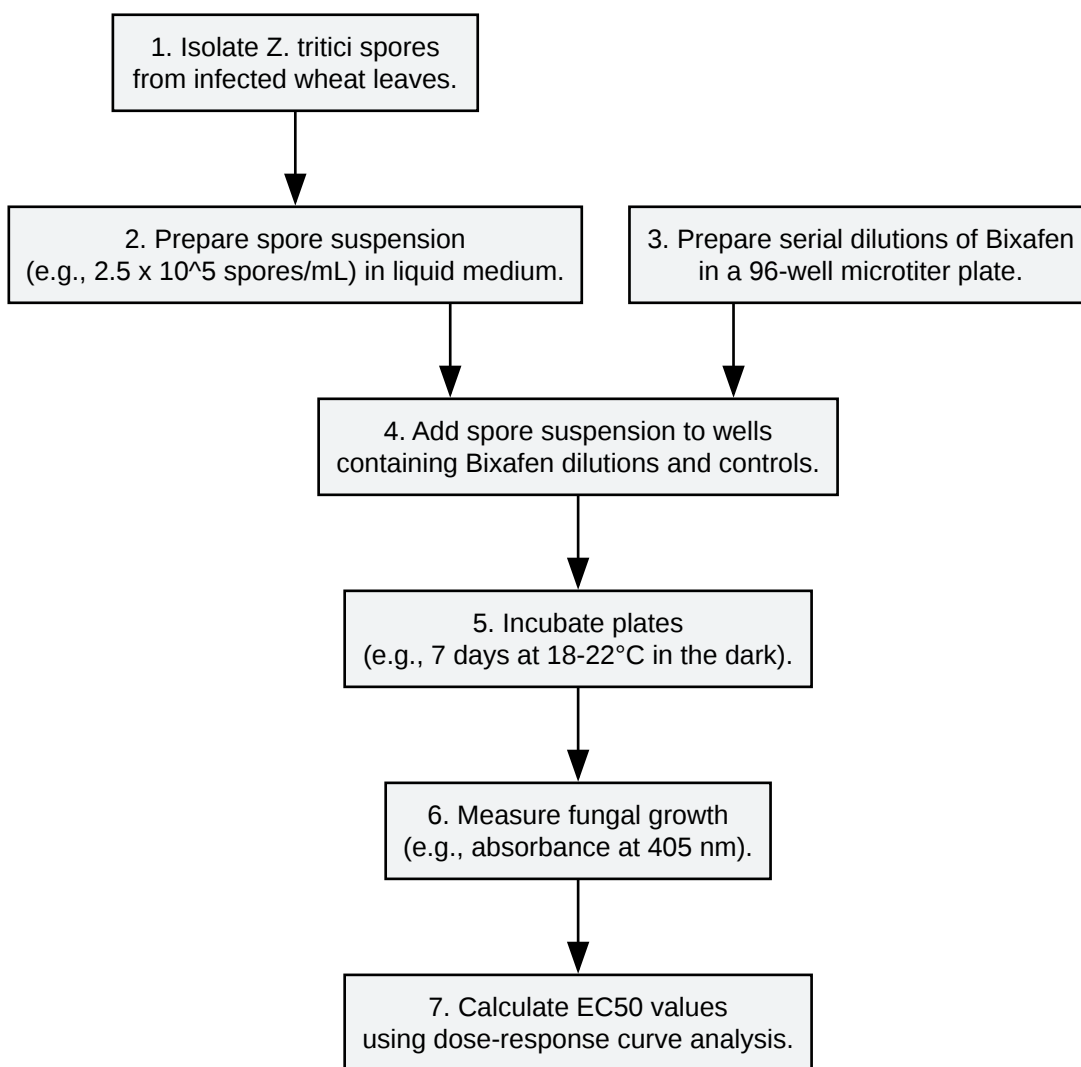
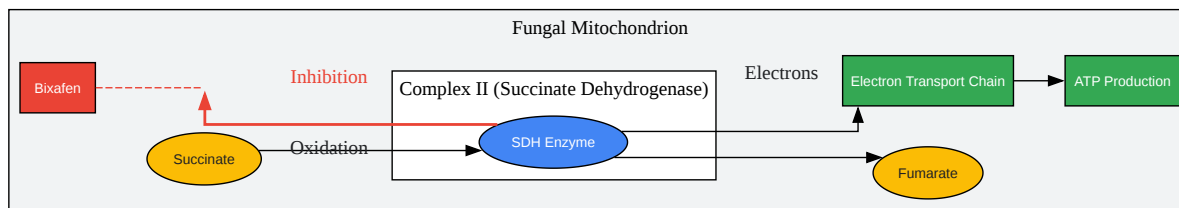
Fungicide Active Ingredient(s)	Fungicide Group(s)	Mean STB Control (%) on Flag Leaf (Continental Europe)	Mean STB Control (%) on Flag Leaf (Ireland & UK)
Bixafen	SDHI	50-70%	30-50%
Fluxapyroxad	SDHI	60-80%	40-60%
Benzovindiflupyr	SDHI	50-70%	30-50%
Prothioconazole	DMI (Azole)	40-60%	20-40%
Mefentrifluconazole	DMI (Azole)	50-70%	30-50%
Bixafen + Fluopyram + Prothioconazole	SDHI + SDHI + DMI	70-90%	60-80%
Fluxapyroxad + Mefentrifluconazole	SDHI + DMI	70-90%	60-80%

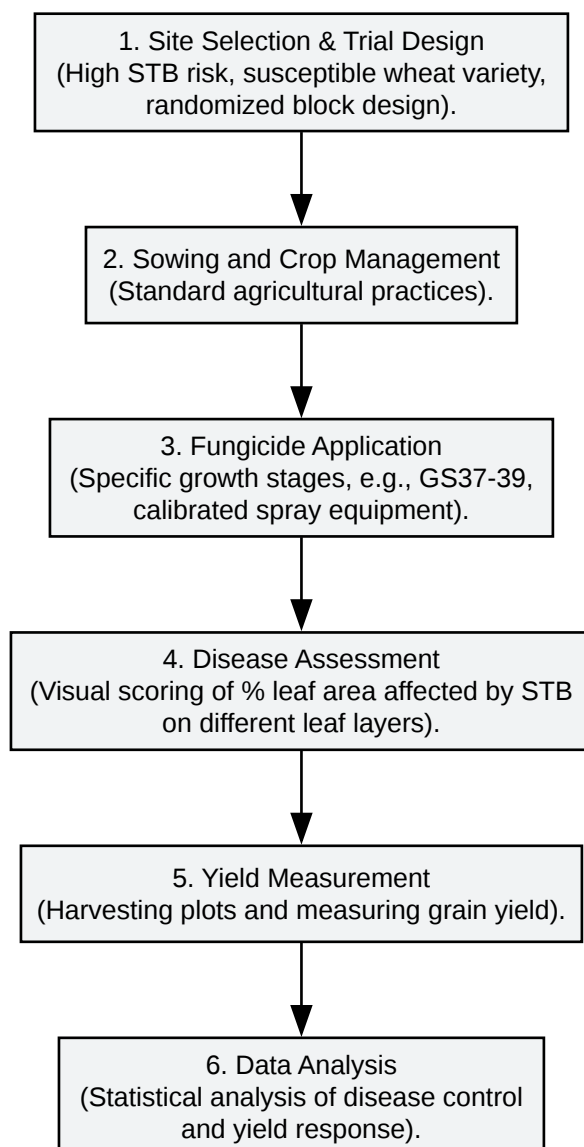
Source: Data synthesized from multi-year, multi-location field trials.[\[1\]](#)[\[5\]](#)[\[6\]](#)

The field trial data highlights that co-formulations of **Bixafen** with other modes of action, such as DMIs, provide more stable and improved control of STB compared to solo applications.[\[1\]](#)[\[5\]](#)[\[6\]](#) The efficacy of SDHIs, including **Bixafen**, was observed to be lower in regions with higher fungicide resistance pressure, such as Ireland and the UK.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Signaling Pathway

The following diagram illustrates the mode of action of **Bixafen** in the fungal mitochondrial respiratory chain.





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